

A Technical Guide to the Physical Properties of 4-Isopropoxybenzoic Acid

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Compound of Interest

Compound Name: 4-Isopropoxybenzoic acid

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This document provides a comprehensive overview of the key physical and chemical properties of **4-Isopropoxybenzoic acid**, tailored for researchers, scientists, and professionals in the field of drug development. The information is presented to facilitate easy access and application in a laboratory and research setting.

Core Physical and Chemical Data

4-Isopropoxybenzoic acid, with the empirical formula $C_{10}H_{12}O_3$, is a white crystalline solid.^[1]

It is a derivative of benzoic acid and is also known by its IUPAC name, 4-(propan-2-yloxy)benzoic acid.^{[2][3]}

Quantitative Physical Properties

The fundamental physical constants for **4-Isopropoxybenzoic acid** are summarized in the table below. These values are critical for its identification, purification, and use in various chemical processes.

Property	Value	Source(s)
Molecular Weight	180.20 g/mol	[2]
Melting Point	164-167 °C	[4]
Boiling Point	297 °C	[4]
pKa	4.68 at 20 °C	[4][5][6]
Solubility	Insoluble in water.	[2][7]
Appearance	White to almost white crystals or powder.	[1]

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and confirmation of **4-Isopropoxybenzoic acid**.

Spectrum Type	Key Peaks/Signals	Source(s)
¹ H NMR	Spectral data available.	[8]
¹³ C NMR	Spectral data available.	[9]
Mass Spectrometry	Major fragments observed at m/z 180, 138, 121.	[3]
Infrared (IR)	Spectral data available.	[9]
UV-Vis	Spectral data available.	[9]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a solid organic compound like **4-Isopropoxybenzoic acid**.

Melting Point Determination

The melting point is a crucial indicator of purity.[10] For a pure crystalline solid, the melting range is typically sharp, within 0.5-1.0°C.[10] Impurities tend to lower and broaden the melting range.[11][12]

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the dry, finely powdered **4-Isopropoxybenzoic acid** is packed into a capillary tube, sealed at one end, to a height of 1-2 cm.[13][14]
- **Apparatus Setup:** The capillary tube is attached to a thermometer or placed in a designated slot in a melting point apparatus (e.g., Mel-Temp or Thiele tube).[10][13] The thermometer and capillary should be at the same level.[13]
- **Heating:** The apparatus is heated slowly and uniformly, at a rate of approximately 2°C per minute, especially near the expected melting point.[10]
- **Observation:** The temperature at which the substance first begins to melt (t_1) and the temperature at which it completely liquefies (t_2) are recorded.[14] The melting point is reported as the range t_1 - t_2 .[10]

Boiling Point Determination

While **4-Isopropoxybenzoic acid** is a solid at room temperature, its boiling point is a key characteristic. The capillary method is a common micro-scale technique for determining the boiling point of organic compounds.[15][16]

Methodology: Capillary Method

- **Sample Preparation:** A few drops of the molten **4-Isopropoxybenzoic acid** are placed in a small fusion tube. A capillary tube, sealed at one end, is placed inverted into the fusion tube. [15][17]
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an aluminum block heater.[15][17]
- **Heating:** The apparatus is heated slowly and uniformly.[15]

- Observation: As the temperature rises, a rapid and continuous stream of bubbles will emerge from the open end of the inverted capillary tube.[\[15\]](#) The heat source is then removed, and the liquid is allowed to cool. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[16\]](#)

Solubility Determination

Solubility is a fundamental property that influences a compound's behavior in various systems.[\[18\]](#) A common qualitative and semi-quantitative method is described below.

Methodology: Shake-Flask Method

- Preparation: A surplus amount of **4-Isopropoxybenzoic acid** is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed container.[\[19\]](#)
- Equilibration: The mixture is agitated (e.g., shaken or stirred) at a constant temperature for a sufficient period (typically 24 hours or more) to ensure equilibrium is reached.[\[19\]](#)
- Separation: The saturated solution is carefully separated from the undissolved solid. This can be achieved by filtration or centrifugation.
- Analysis: The concentration of **4-Isopropoxybenzoic acid** in the saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.[\[19\]](#) This concentration represents the solubility of the compound in that solvent at the given temperature.

pKa Determination

The acid dissociation constant (pKa) is a measure of the acidity of a compound. Spectrophotometric and potentiometric titration methods are commonly employed for its determination.[\[20\]](#)[\[21\]](#)

Methodology: UV-Vis Spectrophotometry

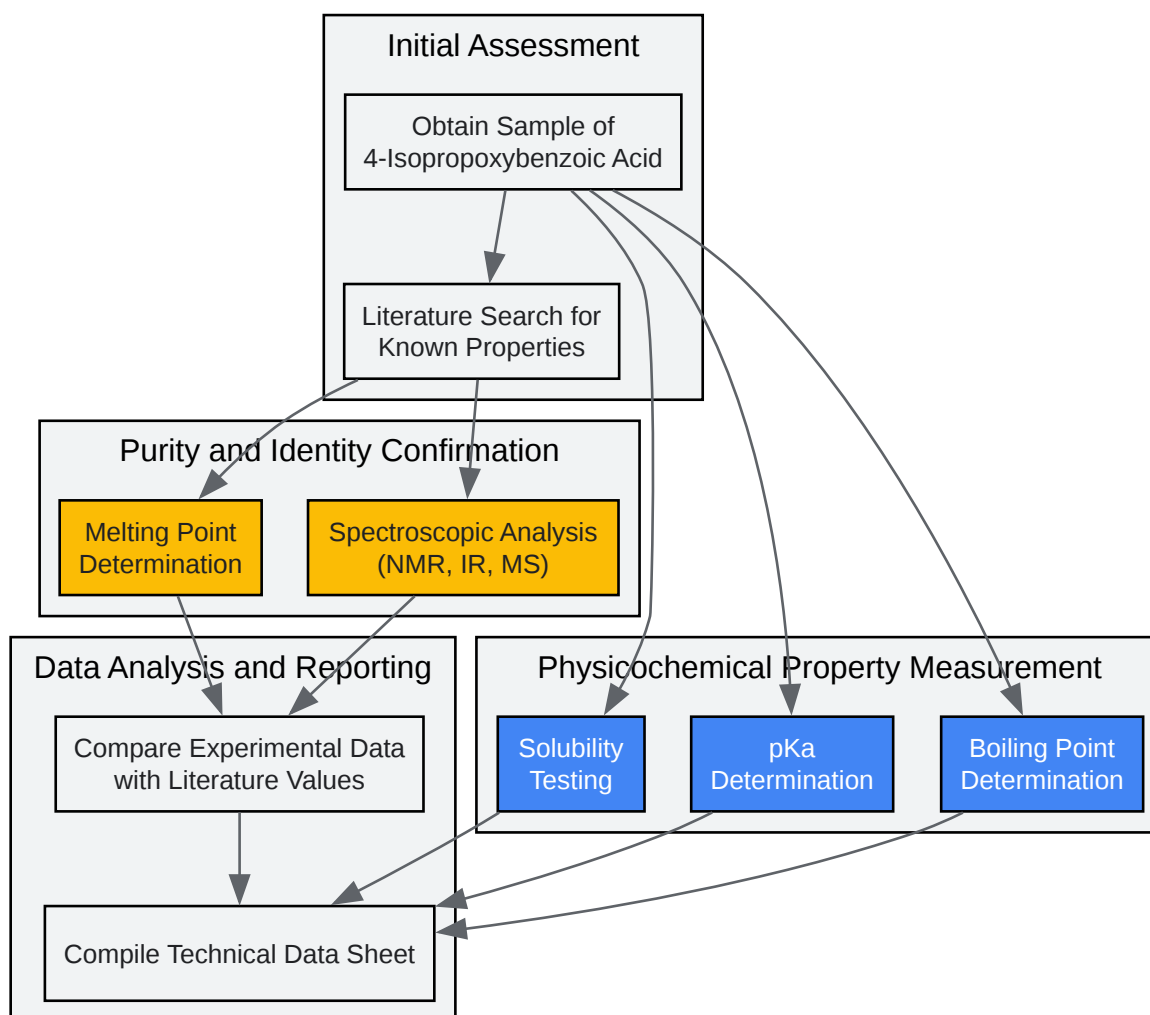
- Solution Preparation: A series of buffer solutions with known pH values are prepared. A stock solution of **4-Isopropoxybenzoic acid** is also prepared.[\[21\]](#)[\[22\]](#)

- Spectral Measurement: A small, constant amount of the **4-Isopropoxybenzoic acid** stock solution is added to each buffer solution. The UV-Vis absorbance of each solution is measured at a wavelength where the protonated and deprotonated forms of the acid have different molar absorptivities.[20][21]
- Data Analysis: The absorbance values are plotted against the pH of the buffer solutions. The resulting data typically forms a sigmoidal curve. The inflection point of this curve corresponds to the pKa of the acid.[20]

Logical and Experimental Workflows

General Characterization Workflow

The following diagram illustrates a typical workflow for the physical and chemical characterization of a known compound like **4-Isopropoxybenzoic acid**.

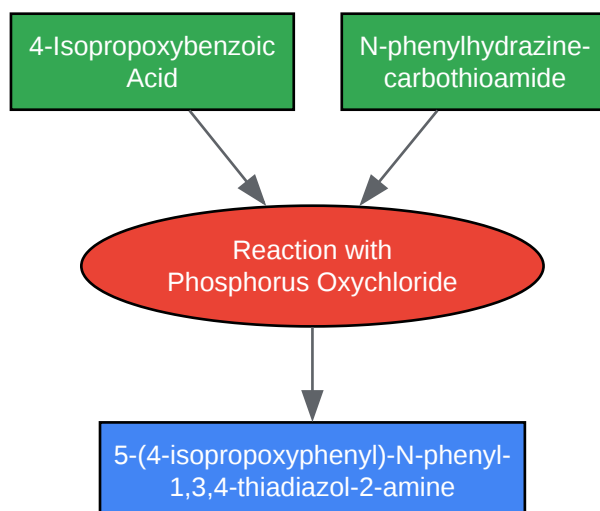


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Figure 1. General workflow for the characterization of **4-Isopropoxybenzoic acid**.

Synthetic Application Workflow

4-Isopropoxybenzoic acid serves as a precursor in the synthesis of other chemical entities. For instance, it is used to prepare 5-(4-isopropoxyphenyl)-N-phenyl-1,3,4-thiadiazol-2-amine.[2]



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Figure 2. Synthetic route utilizing **4-Isopropoxybenzoic acid**.

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References

- 1. 4-Isopropoxybenzoic acid, 99% 10 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 2. 4-Isopropoxybenzoic acid, 99% | Fisher Scientific [fishersci.ca]
- 3. 4-Isopropoxybenzoic acid | C₁₀H₁₂O₃ | CID 72972 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-ISOPROPOXYBENZOIC ACID CAS#: 13205-46-4 [m.chemicalbook.com]
- 5. Benzoic acids [stenutz.eu]
- 6. chembk.com [chembk.com]
- 7. 4-ISOPROPOXYBENZOIC ACID | 13205-46-4 [chemicalbook.com]
- 8. 4-ISOPROPOXYBENZOIC ACID(13205-46-4) 1H NMR [m.chemicalbook.com]
- 9. spectrabase.com [spectrabase.com]

- 10. chem.ucalgary.ca [chem.ucalgary.ca]
- 11. athabascau.ca [athabascau.ca]
- 12. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 13. scribd.com [scribd.com]
- 14. byjus.com [byjus.com]
- 15. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 16. jove.com [jove.com]
- 17. byjus.com [byjus.com]
- 18. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- 19. lup.lub.lu.se [lup.lub.lu.se]
- 20. Development of Methods for the Determination of pKa Values - PMC [pmc.ncbi.nlm.nih.gov]
- 21. APPENDIX A: MEASUREMENT OF ACIDITY (pKA) - ECETOC [ecetoc.org]
- 22. ulm.edu [ulm.edu]
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